

Chlorothalonil-13C2 solubility and stability data

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Compound Focus: Chlorothalonil-13C2

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Basic Identification and Application

Chlorothalonil-13C2 is the carbon-13 labeled form of Chlorothalonil, primarily used as an internal standard or tracer for quantitative analysis using NMR, GC-MS, or LC-MS techniques [1]. Its core identifying information is as follows:

Property	Specification
CAS No.	2767332-24-9 [1]
Molecular Formula	$C_6^{13}C_2Cl_4N_2$ [1]
Molecular Weight	267.90 g·mol ⁻¹ [1]
Research Use	Broad-spectrum foliar fungicide; used to study effects on soil microbes, spermatogenesis, and intestinal epithelial barriers [2].

Solubility and Preparation Data

The most detailed solubility information available is for the unlabeled Chlorothalonil, which can serve as a reference. The data for the labeled compound is inferred from one source providing preparation protocols.

Reported Solubility of Chlorothalonil (Unlabeled)

Solvent	Solubility	Concentration (Molar)
DMSO	33.33 mg/mL [2]	125.34 mM [2]
Water (at 25°C)	0.81 mg/L (pH 7) [3]	-

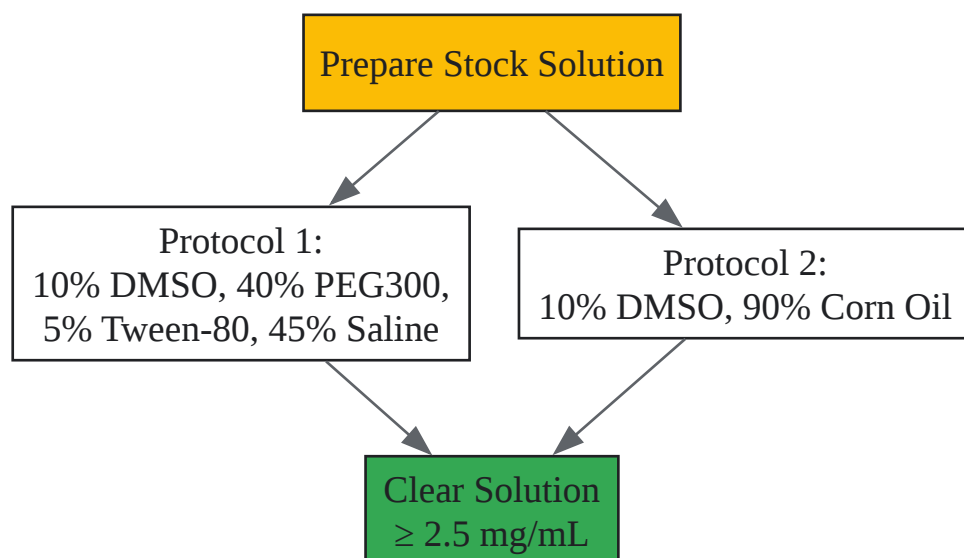
Stock Solution Preparation and Solubility (Unlabeled Chlorothalonil)

The following protocols are recommended for preparing stock solutions of unlabeled Chlorothalonil in DMSO [2]. These methods are likely applicable to the labeled compound for experimental use.

Concentration	Volume	Mass to Dissolve
10 mM	1 mL	2.66 mg
25.0 mg/mL	1 mL	25.0 mg

In Vivo Administration Solvent Recipes (Unlabeled Chlorothalonil)

For *in vivo* experiments, two solvent recipes are provided to create clear solutions of unlabeled Chlorothalonil at ≥ 2.5 mg/mL (9.40 mM) [2]. You can adapt these for the labeled compound.

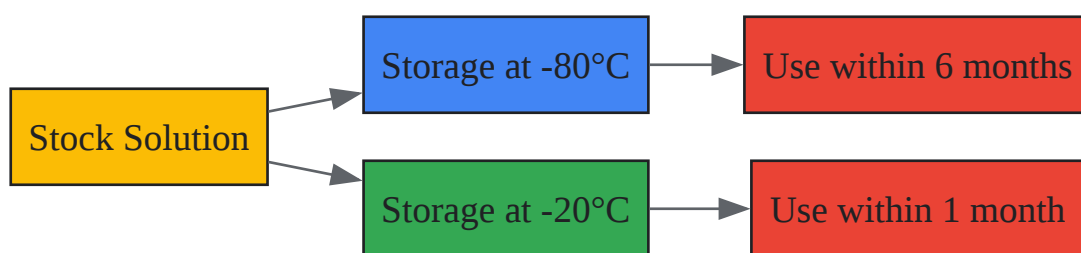


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In vivo solvent preparation pathways.

Stability and Storage Guidelines

Based on the available data for unlabeled Chlorothalonil, the following storage conditions are recommended to maintain stability [2]. These guidelines should be strictly followed for the labeled compound.



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Recommended storage conditions and durations.

Critical Data Gaps and Handling Considerations

A key point for your research is that **the search results did not contain specific, experimentally determined solubility and stability data for Chlorothalonil-13C2 itself**. The information presented above relies on data for the unlabeled compound, which is a reasonable proxy but not a perfect substitute.

- **Handling and Safety:** Chlorothalonil is classified as a **GHS Danger** substance with hazard statements including H317 (May cause an allergic skin reaction), H318 (Causes serious eye damage), H330 (Fatal if inhaled), and H351 (Suspected of causing cancer) [4] [5]. Appropriate safety measures are essential.
- **Stability Note:** Unlabeled Chlorothalonil is noted to be stable in neutral and acidic media but breaks down under basic conditions [4].

Suggestions for Further Research

To obtain the specific data you need for **Chlorothalonil-13C2**, you may consider:

- **Contacting Manufacturers Directly:** Suppliers like MedChemExpress (MCE) may have unpublished technical data sheets.
- **Specialized Scientific Literature:** Search for analytical method papers that use **Chlorothalonil-13C2** as an internal standard, as they might contain details on its handling in solution.
- **Empirical Testing:** If data is unavailable, conducting basic solubility and stability tests in your own laboratory may be necessary.

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References

1. Chlorothalonil-13C2 | Isotope-Labeled Compounds [medchemexpress.com]
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